

GLDA Metal Binding Performance Overview

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Compound Focus: Tetrasodium glutamate diacetate

CAS No.: 51981-21-6

Cat. No.: S545059

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The following tables compare the binding performance and properties of GLDA against alternatives like EDTA and HEDTA. Data is compiled from experimental and computational studies in environmental remediation and oil/gas production [1] [2] [3].

Table 1: Experimental Removal Efficiency in Environmental Remediation *Conditions: Batch process for Municipal Solid Waste (MSW) compost remediation. Optimal conditions for GLDA: 150 mM concentration, pH 2.9, 120 min retention time [1].*

Metal Ion	GLDA Removal (%)	EDTA Removal (%)	Notes / Conditions
Cadmium (Cd)	90.32%	Data not provided	Comparative assessment under optimal conditions.
Copper (Cu)	81.96%	Data not provided	Comparative assessment under optimal conditions.
Lead (Pb)	91.62%	Data not provided	Comparative assessment under optimal conditions.
Zinc (Zn)	80.34%	Data not provided	Comparative assessment under optimal conditions.

Table 2: Performance in Highly Acidic Conditions (Oil & Gas Industry) *Conditions: Evaluation of chelation power at 80°C over 6 hours. GLDA and HEDTA were tested at a 20% concentration [2].*

Metal Ion	pH	More Effective Chelator	Performance Summary
Calcium (Ca ²⁺)	1.0	HEDTA	HEDTA outperformed GLDA at pH 1.
Calcium (Ca ²⁺)	3.0	GLDA	GLDA proved more effective than HEDTA at pH 3.
Iron (Fe ²⁺)	1.0 & 3.0	GLDA	GLDA outperformed HEDTA at both pH levels.

Table 3: Key Characteristics and Computational Insights *Data from Density Functional Theory (DFT) studies and scientific literature [2] [3].*

Property	GLDA	EDTA	HEDTA
Biodegradability	Biodegradable (over 80% in 28 days) [1]	Poorly biodegradable [1]	Information not available
Molecular Weight	351.1 g/mol (Tetrasodium salt) [1]	372.24 g/mol [1]	Information not available
Structural Preference	Prefers octahedral complexes (except Copper) [3]	Information not available	Information not available
Computational Adsorption Energy	Slightly higher than HEDTA [2]	Information not available	Slightly lower than GLDA [2]
Key Advantage	Effective & sustainable alternative [1]	Strong chelating ability [1]	Better for Ca ²⁺ at very low pH (1.0) [2]

Experimental Workflow for Performance Evaluation

The diagram below illustrates a generalized experimental workflow, synthesized from the methodologies used in the cited studies to evaluate chelator performance. This workflow can be applied in both environmental and industrial contexts [1] [2].



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Detailed Experimental Protocols

Here are the detailed methodologies from key studies that generated the data in the tables above.

1. Protocol for Environmental Remediation (MSW Compost) [1] This protocol describes the process for obtaining the removal efficiencies listed in Table 1.

- **Sample Preparation:** Municipal Solid Waste (MSW) compost was dried in an oven at 70°C for 24 hours to remove all moisture.
- **Chelator Solution:** GLDA was prepared at a concentration of 150 mM. The pH of the solution was adjusted to 2.9 using hydrochloric acid (HCl).
- **Mixing and Reaction:** The compost and GLDA solution were combined in a 1:5 ratio in acid-cleaned polyethylene tubes. The mixture was reacted for a retention time of 120 minutes.
- **Analysis & Quantification:** The concentration of heavy metals (Cd, Cu, Pb, Zn) in the post-reaction solution was quantified using Inductively Coupled Plasma – Optical Emission Spectroscopy (ICP-OES). Removal efficiency was calculated based on the amount of metal leached from the compost.

2. Protocol for Highly Acidic Conditions (Oil & Gas Application) [2] This protocol describes the process for obtaining the comparative data in Table 2.

- **Sample Preparation:**
 - For **Ca²⁺ tests:** Calcite powder (from limestone), sieved to 90–125 µm particle size, was used.
 - For **Fe²⁺ tests:** A solution with 20,000 ppm of Fe²⁺ ions was prepared using Fe(II) chloride.
- **Chelator Solution:** Both GLDA and HEDTA were prepared at a 20% concentration. The pH was adjusted to 1.0 and 3.0 using HCl to simulate harsh acidic environments.
- **Mixing and Reaction:**
 - The solid calcite powder or Fe²⁺ solution was combined with the chelators in a 1:5 ratio.
 - The mixtures were heated at 80°C for 6 hours in a hot block (for Ca²⁺) or water bath (for Fe²⁺), with hourly sampling.
- **Analysis & Quantification:**
 - **Ca²⁺ concentration** was quantified using **ICP-OES**.
 - **Fe²⁺ chelation** was measured using **ultraviolet–visible (UV–vis) absorption spectroscopy**.

Key Conclusions for Researchers

- **GLDA is an Effective and Sustainable Alternative:** GLDA demonstrates high removal efficiency for toxic heavy metals (80-92%) in environmental remediation contexts, making it a powerful and more **biodegradable alternative to traditional chelators like EDTA [1]**.
- **Performance is Context-Dependent:** GLDA's superiority is not universal. While it is particularly effective for **iron (Fe²⁺) across low pH levels** and for **calcium (Ca²⁺) at moderately low pH (3.0)**,

HEDTA can be a better choice for calcium sequestration at extremely low pH (1.0), which is critical in oil and gas well stimulation [2].

- **Computational Models Support Experimental Data:** Studies using **Density Functional Theory (DFT)** indicate that GLDA has superior electron transfer capabilities and slightly higher adsorption energy than HEDTA, which aligns with its strong experimental performance [2]. Furthermore, computational predictions suggest a **selectivity for copper cations** among transition metals [3].

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References

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